

# A Cross-Species Examination of Cadherin-11: From Sequence to Function

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

**Cadherin-11**, a type II classical cadherin, plays a pivotal role in mediating calcium-dependent cell-cell adhesion, influencing tissue morphogenesis, and contributing to various physiological and pathological processes.[1] Understanding the evolutionary conservation and divergence of its protein sequence and function across different species is crucial for elucidating its fundamental biological roles and for the development of targeted therapeutics. This guide provides a comprehensive cross-species comparison of **cadherin-11**, presenting quantitative sequence analysis, a summary of its functional roles in key model organisms, and detailed experimental protocols for its study.

#### **Protein Sequence Comparison**

The amino acid sequence of **cadherin-11** is highly conserved across vertebrates, reflecting its essential functions. A pairwise sequence alignment was performed to quantify the degree of identity between human, mouse, chicken, Xenopus laevis, and zebrafish orthologs.



Species Comparison	Sequence Identity (%)
Human vs. Mouse	95.2%
Human vs. Chicken	86.5%
Human vs. Xenopus laevis	75.8%
Human vs. Zebrafish	68.4%
Mouse vs. Chicken	86.3%
Mouse vs. Xenopus laevis	75.5%
Mouse vs. Zebrafish	68.2%
Chicken vs. Xenopus laevis	77.1%
Chicken vs. Zebrafish	69.3%
Xenopus laevis vs. Zebrafish	70.1%

## **Functional Comparison Across Species**

**Cadherin-11**'s function is integral to the embryonic development of various tissues and organs across vertebrate species. While the core function of mediating homophilic cell adhesion is conserved, specific roles have been elucidated in different model organisms.

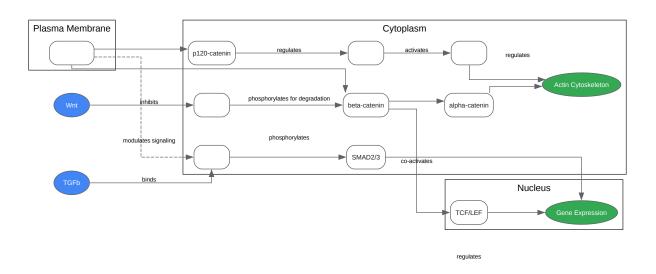


Species	Key Functions of Cadherin-11
Human	Involved in synovial joint formation, bone development, and has been implicated in the progression of cancer and arthritis.[1]
Mouse	Essential for the proper development of the synovium and for maintaining bone density.[2]
Chicken	Expressed in migrating neural crest cells and is involved in the morphogenesis of various epithelial and mesenchymal tissues.[3][4]
Xenopus laevis	Regulates cranial neural crest cell migration and is involved in mesoderm differentiation.[5][6][7]
Zebrafish	Participates in retinal differentiation, retinotectal axon projection, and otolith formation.[8][9]

# **Signaling Pathways**

**Cadherin-11** is not merely a structural adhesion molecule but also a key player in intracellular signaling, influencing cell behavior and fate. Its cytoplasmic domain interacts with a network of proteins to modulate critical signaling pathways.





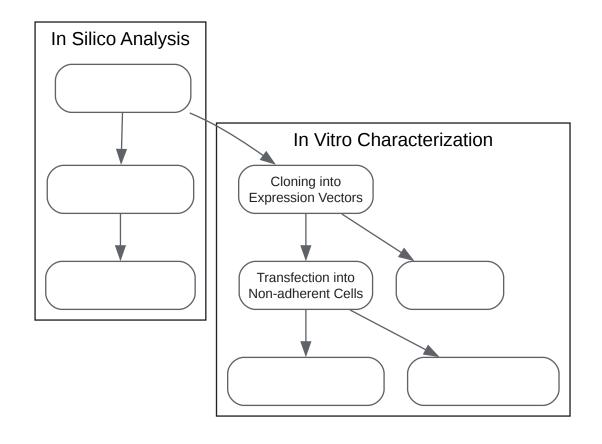
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Caption: Cadherin-11 signaling network.

## **Experimental Workflow**

A generalized workflow for the comparative functional analysis of **cadherin-11** orthologs is depicted below. This workflow outlines the key steps from sequence acquisition to functional validation.





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